

Essential Safety and Operational Guide for Handling Corrosive Acids

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Reductic acid*

CAS No.: 80-72-8

Cat. No.: B1208420

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Audience: Researchers, scientists, and drug development professionals.

This guide provides crucial safety and logistical information for handling corrosive acids in a laboratory setting. Given the potential ambiguity of the specific term "**Reductic acid**," this document outlines general best practices for handling strong, corrosive acids. It is imperative to always consult the specific Safety Data Sheet (SDS) for any chemical before commencing work.

Hazard Identification and Immediate Safety Precautions

Corrosive acids pose significant health risks, including severe skin burns, eye damage, and respiratory tract irritation.^[1] Inhalation of vapors can lead to serious respiratory issues.^[2]

Emergency First Aid:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [1]
Inhalation	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [1] [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [4]

Personal Protective Equipment (PPE)

The following PPE is mandatory for handling corrosive acids to minimize exposure and ensure personal safety.

PPE Category	Specifications	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 or OSHA's 29 CFR 1910.133. A full-face shield is recommended when handling large quantities or when there is a high risk of splashing.[5][6]	Protects eyes and face from splashes and vapors, which can cause severe damage and blindness.[2]
Hand Protection	Nitrile or butyl rubber gloves are highly recommended. Check the glove manufacturer's chemical resistance guide for the specific acid being used.[2][5]	Prevents chemical burns and skin absorption. Contaminated gloves must be disposed of properly.
Body Protection	A chemical-resistant apron, lab coat, or a full acid-resistant suit (e.g., made of PVC or neoprene) should be worn.[2][5]	Protects skin from contact with the acid.[5]
Respiratory Protection	For low fume environments, an N95 mask may be suitable. For higher concentrations or volatile acids, a full-face respirator with acid gas cartridges is necessary.[2] Work should be conducted in a well-ventilated area or under a chemical fume hood.[6][7]	Protects against inhalation of corrosive and toxic vapors.[2]
Footwear	Chemical-resistant, closed-toe shoes are required. Steel-toed boots may be necessary depending on the scale of work.[5][8]	Protects feet from spills.

Operational Plan: Handling and Storage

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[6][7]
- Have an emergency eyewash station and safety shower readily accessible.[6][7]
- Avoid contact with skin, eyes, and clothing.[1][7]
- Do not inhale vapors or mists.[1]
- Use non-sparking tools and explosion-proof equipment if the acid is flammable.
- Wash hands thoroughly after handling.[1][7]

Storage:

- Store in a cool, dry, and well-ventilated area.[6][7]
- Keep containers tightly closed.[6]
- Store away from incompatible materials such as bases, oxidizing agents, and combustible materials.[7]
- Store in corrosion-resistant containers.

Disposal Plan

Neutralization:

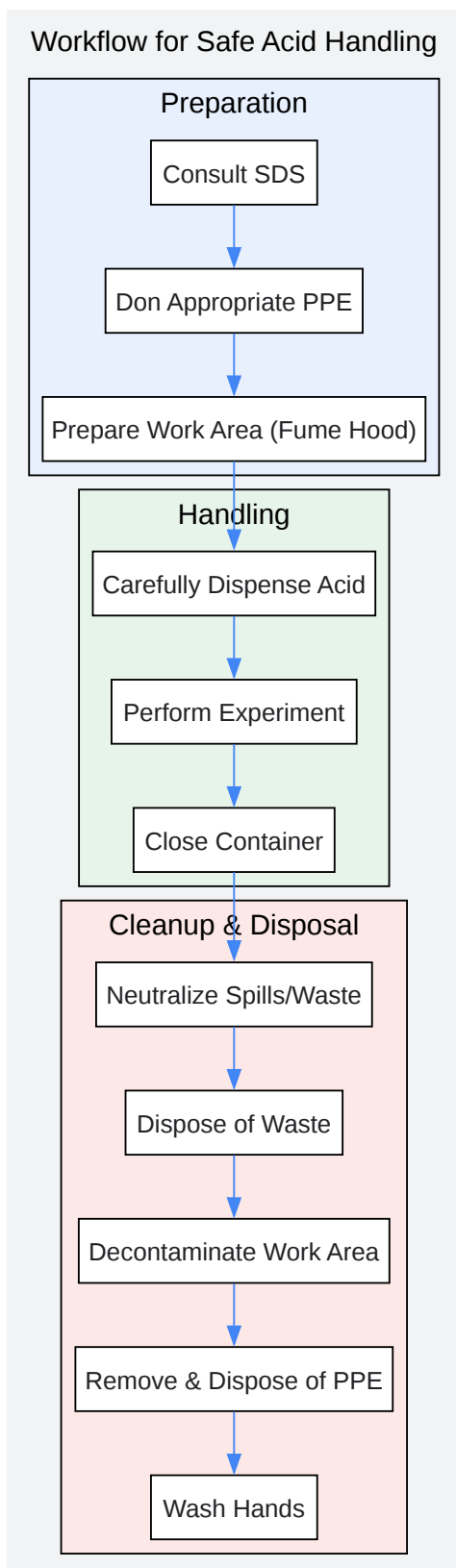
- Small spills of acid should be neutralized before disposal.
- Slowly add a weak base, such as sodium bicarbonate (baking soda) or a commercial neutralizing agent, to the acid.[9][10] This should be done in a well-ventilated area, as the reaction may produce gas.
- Test the pH of the resulting solution to ensure it is between 6 and 8 before disposal.

Waste Disposal:

- Once neutralized, the solution can often be disposed of down the drain with copious amounts of water, but always check local regulations first.[\[11\]](#)
- For larger quantities or if neutralization is not feasible, the acid waste must be collected in a clearly labeled, corrosion-resistant container.[\[9\]](#)[\[10\]](#)
- Dispose of the hazardous waste through a licensed environmental waste management company.[\[10\]](#)
- Contaminated PPE and materials should be collected in a sealed bag and disposed of as hazardous waste.

Experimental Workflow: Safe Handling of a Corrosive Acid

The following diagram illustrates a standard workflow for safely handling a corrosive acid in a laboratory setting.



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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Corrosive Acids]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1208420/docs#essential-safety-and-operational-guide-for-handling-corrosive-acids\]](https://www.benchchem.com/product/b1208420/docs#essential-safety-and-operational-guide-for-handling-corrosive-acids)

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